

A Comprehensive Technical Guide to the Solubility of 5-Methyl-2-octanone

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Compound of Interest

Compound Name: 5-Methyl-2-octanone

CAS No.: 58654-67-4

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides an in-depth exploration of the solubility characteristics of **5-Methyl-2-octanone**, a molecule of interest in various chemical and pharmaceutical applications. By delving into the fundamental principles of solubility and providing robust experimental methodologies, this document serves as a critical resource for scientists and researchers engaged in formulation development, reaction chemistry, and purification processes.

Introduction: Understanding the Molecular Landscape of 5-Methyl-2-octanone

5-Methyl-2-octanone is a branched-chain aliphatic ketone with the chemical formula $C_9H_{18}O$. Its structure, featuring a nine-carbon backbone, a carbonyl group at the second position, and a methyl branch at the fifth position, dictates its physicochemical properties and, consequently, its solubility in various media. The presence of the polar carbonyl group introduces the capacity for dipole-dipole interactions and hydrogen bond acceptance, while the largely nonpolar alkyl

chain contributes to van der Waals forces. The interplay of these structural features governs its miscibility with a spectrum of solvents.

A thorough understanding of the solubility of **5-Methyl-2-octanone** is paramount for its effective application. In drug development, solubility influences bioavailability and formulation strategies. In synthetic chemistry, it is a key parameter for reaction media selection, influencing reaction rates and yields. For purification processes like crystallization and chromatography, precise solubility data is indispensable.

The Theoretical Bedrock of Solubility: A Scientist's Perspective

The principle of "like dissolves like" serves as a foundational concept in predicting solubility. This adage is scientifically grounded in the nature of intermolecular forces between solute and solvent molecules. For dissolution to occur, the energy required to break the interactions within the pure solute and pure solvent must be compensated by the energy released from the formation of new solute-solvent interactions.

The primary intermolecular forces at play are:

- **Van der Waals Forces (Dispersion Forces):** Present in all molecules, these are weak, temporary attractions arising from fluctuations in electron distribution. The extensive alkyl chain of **5-Methyl-2-octanone** contributes significantly to these interactions.
- **Dipole-Dipole Interactions:** The polar carbonyl group in **5-Methyl-2-octanone** creates a permanent dipole, leading to electrostatic attractions with other polar molecules.
- **Hydrogen Bonding:** While **5-Methyl-2-octanone** cannot self-associate via hydrogen bonding as it lacks a hydrogen atom bonded to an electronegative atom, its carbonyl oxygen can act as a hydrogen bond acceptor, interacting with protic solvents like water and alcohols.

The balance of these forces determines the extent to which **5-Methyl-2-octanone** will dissolve in a given solvent. A solvent with a similar balance of these intermolecular forces will be a good solvent for this ketone.

A Quantitative Approach: Hansen Solubility Parameters

To move beyond qualitative predictions, Hansen Solubility Parameters (HSP) provide a powerful quantitative framework for assessing solvent-solute compatibility.^{[1][2][3]} HSP theory decomposes the total cohesive energy of a substance into three components:

- δD (Dispersion): Represents the energy from dispersion forces.
- δP (Polar): Represents the energy from dipole-dipole interactions.
- δH (Hydrogen Bonding): Represents the energy from hydrogen bonds.

Each solvent and solute can be characterized by its three HSP values. The principle of HSP is that substances with similar HSP values are likely to be miscible. The "distance" (R_a) between the HSPs of two substances can be calculated using the following equation:

$$R_a^2 = 4(\delta D_1 - \delta D_2)^2 + (\delta P_1 - \delta P_2)^2 + (\delta H_1 - \delta H_2)^2$$

A smaller R_a value indicates a higher affinity and, therefore, greater solubility. This quantitative tool is invaluable for solvent selection and formulation optimization.^{[1][2]}

Solubility Profile of Aliphatic Ketones: A Data-Driven Analysis

While a comprehensive, publicly available dataset for the solubility of **5-Methyl-2-octanone** in a wide array of organic solvents is not readily available, we can infer its behavior from data on structurally similar ketones and general solubility principles. As the carbon chain length of aliphatic ketones increases, their aqueous solubility decreases due to the growing dominance of the nonpolar alkyl chain.^[4] Conversely, their solubility in nonpolar organic solvents increases.

For illustrative purposes, the table below presents typical solubility behaviors of mid-to-long chain ketones in various solvent classes. This data, compiled from various sources on compounds like 2-heptanone and methyl isobutyl ketone, provides a strong predictive framework for **5-Methyl-2-octanone**.^{[4][5][6][7][8]}

Solvent Class	Representative Solvents	Expected Solubility of 5-Methyl-2-octanone	Predominant Intermolecular Interactions
Nonpolar, Aprotic	Hexane, Toluene, Carbon Tetrachloride	High / Miscible	Van der Waals (Dispersion) Forces
Polar, Aprotic	Acetone, Ethyl Acetate, Tetrahydrofuran (THF)	High / Miscible	Van der Waals, Dipole-Dipole
Polar, Protic	Water	Very Low / Sparingly Soluble	Hydrogen Bonding (acceptor), Dipole-Dipole, Van der Waals
Polar, Protic	Ethanol, Methanol	High / Miscible	Hydrogen Bonding (acceptor), Dipole-Dipole, Van der Waals

Analysis of Expected Solubility:

- In Nonpolar, Aprotic Solvents: The long, nonpolar alkyl chain of **5-Methyl-2-octanone** dominates its character, making it highly compatible with nonpolar solvents where dispersion forces are the primary mode of interaction.
- In Polar, Aprotic Solvents: The polarity of the ketone's carbonyl group aligns well with the polarity of these solvents, leading to strong dipole-dipole interactions and high solubility.
- In Water: The large hydrophobic alkyl chain significantly outweighs the hydrophilic nature of the carbonyl group, resulting in very limited solubility in water.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- In Alcohols: The ability of the carbonyl oxygen to accept hydrogen bonds from the hydroxyl group of alcohols, coupled with the compatibility of the alkyl chains, results in high miscibility. [\[4\]](#)

Experimental Determination of Solubility: A Validated Protocol

To obtain precise and reliable solubility data, a robust experimental methodology is essential. The Shake-Flask Method, a globally recognized and dependable technique, is highly recommended.^{[9][10][11][12][13]} This method is also in alignment with the principles outlined in the OECD Guideline 105 for determining water solubility.^{[14][15][16][17][18]}

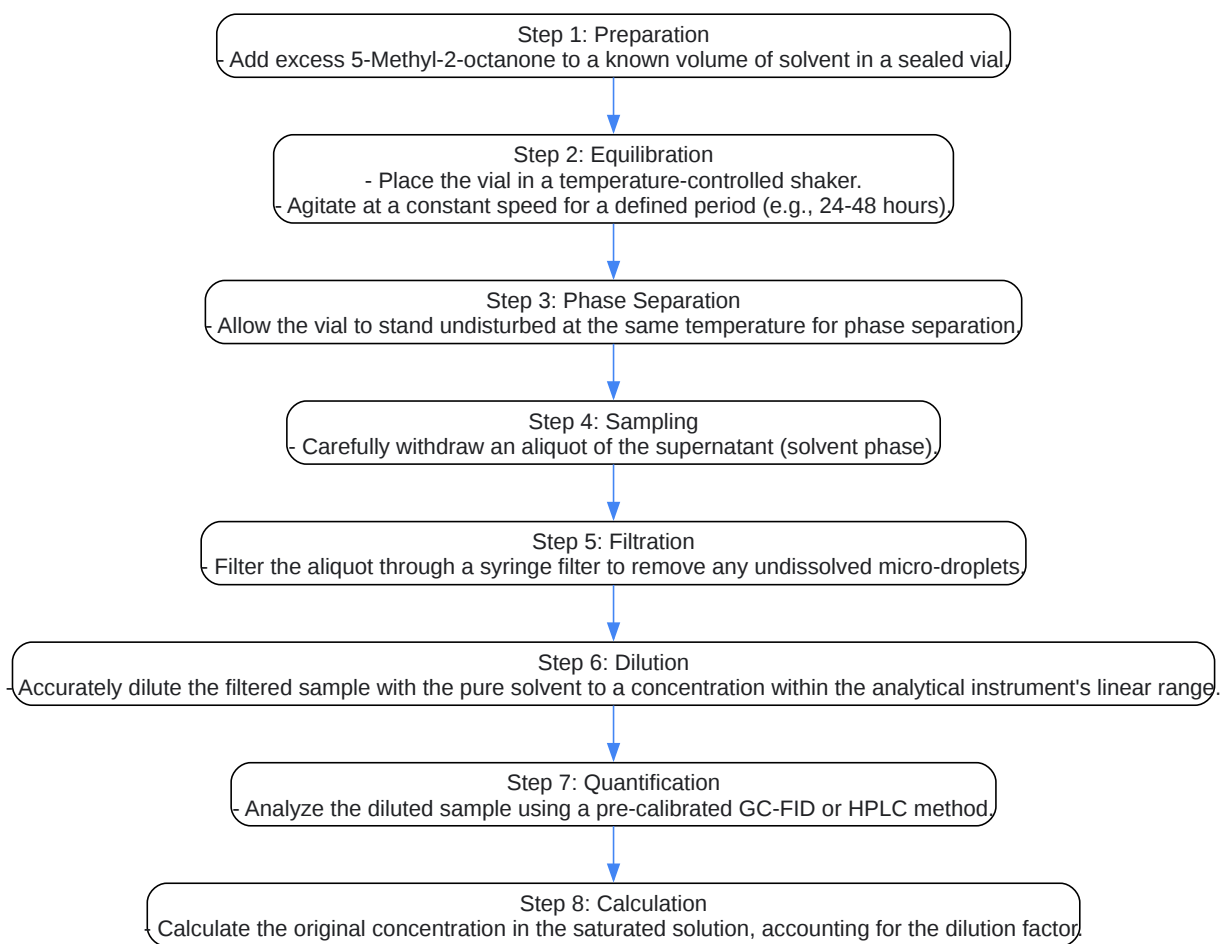
The Shake-Flask Method: A Step-by-Step Protocol

This protocol provides a self-validating system for determining the equilibrium solubility of **5-Methyl-2-octanone** in a chosen solvent.

Materials and Equipment:

- **5-Methyl-2-octanone** (high purity)
- Selected solvents (analytical grade)
- Glass vials or flasks with airtight seals (e.g., screw caps with PTFE septa)
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 µm PTFE)
- Analytical instrumentation for quantification (e.g., Gas Chromatography with Flame Ionization Detector (GC-FID), High-Performance Liquid Chromatography (HPLC))

Protocol Workflow Diagram:



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Caption: Experimental workflow for the Shake-Flask solubility determination method.

Detailed Procedural Steps:

- Preparation of Saturated Solution:
 - To a series of glass vials, add a precisely known volume of the desired solvent.
 - Add an excess amount of **5-Methyl-2-octanone** to each vial. The presence of a distinct undissolved phase of the ketone should be visible.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker or on a stir plate within a temperature-controlled environment (e.g., 25 °C).
 - Agitate the samples at a constant speed for a sufficient duration to reach equilibrium. A period of 24 to 48 hours is typically adequate, but this should be experimentally verified by taking measurements at different time points (e.g., 24, 48, and 72 hours) to ensure the concentration has plateaued.[\[10\]](#)[\[11\]](#)
- Phase Separation and Sampling:
 - Once equilibrium is reached, cease agitation and allow the vials to stand undisturbed in the same temperature-controlled environment for several hours to ensure complete separation of the two phases.
 - Carefully withdraw an aliquot from the clear, saturated solvent phase (supernatant), taking care not to disturb the undissolved ketone layer.
- Sample Preparation for Analysis:
 - Immediately filter the collected aliquot through a syringe filter compatible with the solvent to remove any microscopic, undissolved droplets.
 - Accurately dilute the filtered sample with the pure solvent to a concentration that falls within the linear dynamic range of the chosen analytical method.

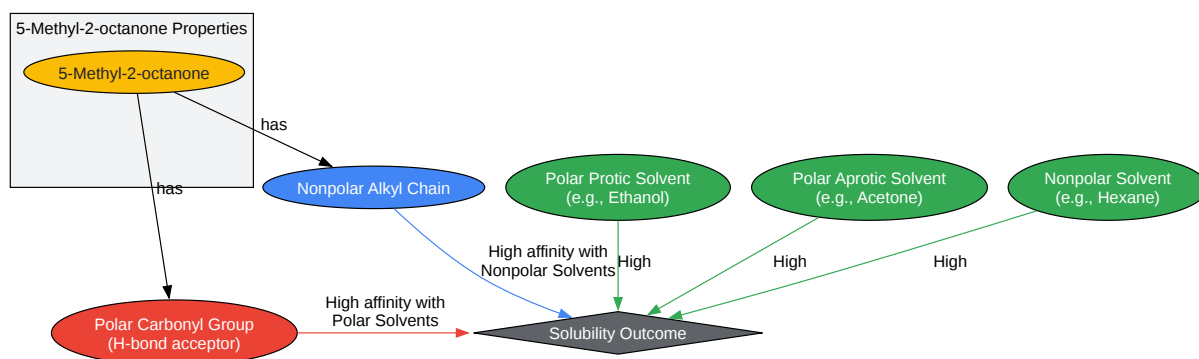
- Quantification:
 - Analyze the diluted samples using a validated and calibrated analytical method, such as GC-FID or HPLC. A calibration curve should be prepared using standard solutions of **5-Methyl-2-octanone** of known concentrations.
- Calculation of Solubility:
 - From the concentration of the diluted sample determined in the previous step, calculate the concentration of **5-Methyl-2-octanone** in the original saturated solution, taking into account the dilution factor. The solubility is typically expressed in units of g/L, mg/mL, or molarity.

Causality and Self-Validation in the Protocol

- Use of Excess Solute: Adding an excess of **5-Methyl-2-octanone** ensures that the solvent becomes saturated, which is the definition of solubility at a given temperature.
- Sealed Vials: This prevents the loss of volatile solvents, which would otherwise lead to an overestimation of solubility.
- Constant Temperature Control: Solubility is a temperature-dependent property. Maintaining a constant temperature is crucial for obtaining reproducible and accurate results.
- Verification of Equilibrium: Taking measurements at multiple time points until the concentration is constant validates that a true equilibrium has been reached and the measured value is not a transient state.
- Filtration: This step is critical to ensure that only the dissolved solute is being measured, preventing artificially high results from undissolved micro-droplets.
- Calibration of Analytical Method: A properly calibrated instrument with established linearity ensures the accuracy of the concentration measurement.

Logical Relationships in Solubility Prediction

The interplay between the properties of **5-Methyl-2-octanone** and various solvents can be visualized to better understand the principles of solubility.



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Caption: Relationship between solute/solvent properties and solubility outcome.

Conclusion

The solubility of **5-Methyl-2-octanone** is a multifaceted property governed by the principles of intermolecular forces. Its dual character, possessing both a polar carbonyl group and a significant nonpolar alkyl chain, allows for its miscibility with a wide range of organic solvents, while its aqueous solubility remains limited. For precise and reliable data, the shake-flask method provides a robust and validated experimental approach. A comprehensive understanding of these principles and methodologies is crucial for the effective utilization of **5-Methyl-2-octanone** in research, development, and industrial applications.

References

- Hansen, C. M. (n.d.). Hansen Solubility Parameters. Hansen Solubility. Retrieved from [\[Link\]](#)
- Hansen Solubility Parameters in Practice. (n.d.). Pirika. Retrieved from [\[Link\]](#)

- Abbott, S. (n.d.). HSP Basics | Practical Solubility Science. Professor Steven Abbott. Retrieved from [\[Link\]](#)
- 2-Heptanone. (n.d.). In Wikipedia. Retrieved from [\[Link\]](#)
- Solubility Testing – Shake Flask Method. (n.d.). BioAssay Systems. Retrieved from [\[Link\]](#)
- MALTOL LACTONE: DETERMINATION OF WATER SOLUBILITY USING THE SHAKE FLASK METHOD U.S. EPA Product Properties Test Guidelines OPPTS. (2018, August 31). Regulations.gov. Retrieved from [\[Link\]](#)
- HSPiP Datasets. (n.d.). Hansen Solubility. Retrieved from [\[Link\]](#)
- Park, K. (n.d.). hansen solubility parameters. Kinam Park. Retrieved from [\[Link\]](#)
- Methyl Isobutyl Ketone (MIBK). (n.d.). Cargo Handbook. Retrieved from [\[Link\]](#)
- Heptan-2-one. (n.d.). Solubility of Things. Retrieved from [\[Link\]](#)
- OECD 105 - Water Solubility. (n.d.). Situ Biosciences. Retrieved from [\[Link\]](#)
- Determination of Thermodynamic Solubility of Active Pharmaceutical Ingredients for Veterinary Species: A New USP General Chapter. (2015). Dissolution Technologies. Retrieved from [\[Link\]](#)
- Determining the water solubility of difficult-to-test substances: A tutorial review. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Methyl isobutyl ketone. (n.d.). In Wikipedia. Retrieved from [\[Link\]](#)
- Hansen Solubility Parameters in Practice (HSPiP). (n.d.). Green Chemistry For Sustainability. Retrieved from [\[Link\]](#)
- Shake-Flask Aqueous Solubility assay (Kinetic solubility). (2024, December 9). Protocols.io. Retrieved from [\[Link\]](#)
- Estimating Hansen solubility parameters of organic pigments by group contribution methods. (n.d.). Elsevier. Retrieved from [\[Link\]](#)

- 2-Heptanone. (n.d.). PubChem. Retrieved from [\[Link\]](#)
- Solubility testing in accordance with the OECD 105. (n.d.). FILAB. Retrieved from [\[Link\]](#)
- Sixty Solvents. (n.d.). University of Rochester Department of Chemistry. Retrieved from [\[Link\]](#)
- List of organic Solvents with Information about Hansen Solubility Parameter, Solvent-Properties, Hazardousness and Cost-Analysis. (2022, August 22). Mendeley Data. Retrieved from [\[Link\]](#)
- Chemical Properties of 2-Heptanone (CAS 110-43-0). (n.d.). Cheméo. Retrieved from [\[Link\]](#)
- Methyl isobutyl ketone. (2021, July 10). Sciencemadness Wiki. Retrieved from [\[Link\]](#)
- OECD 105. (n.d.). Phytosafe. Retrieved from [\[Link\]](#)
- Methyl Isobutyl Ketone (MIBK). (n.d.). Monument Chemical. Retrieved from [\[Link\]](#)
- 2-HEPTANONE. (n.d.). Ataman Kimya. Retrieved from [\[Link\]](#)
- Hansen Solubility Parameters: A User's Handbook, Second Edition. (n.d.). Routledge. Retrieved from [\[Link\]](#)
- OECD 105 - Water Solubility Test at 20°C. (2017, August 7). Analytice. Retrieved from [\[Link\]](#)

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Sources

- 1. Hansen Solubility Parameters | Hansen Solubility Parameters [\[hansen-solubility.com\]](https://hansen-solubility.com)
- 2. pirika.com [\[pirika.com\]](#)
- 3. kinampark.com [\[kinampark.com\]](#)

- [4. solubilityofthings.com \[solubilityofthings.com\]](https://solubilityofthings.com)
- [5. 2-Heptanone - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [6. Methyl isobutyl ketone - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [7. 2-Heptanone | C₇H₁₄O | CID 8051 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [8. Methyl isobutyl ketone - Sciencemadness Wiki \[sciencemadness.org\]](https://sciencemadness.org)
- [9. bioassaysys.com \[bioassaysys.com\]](https://bioassaysys.com)
- [10. downloads.regulations.gov \[downloads.regulations.gov\]](https://downloads.regulations.gov)
- [11. dissolutiontech.com \[dissolutiontech.com\]](https://dissolutiontech.com)
- [12. Shake-Flask Aqueous Solubility assay \(Kinetic solubility\) \[protocols.io\]](https://protocols.io)
- [13. Shake-Flask Solubility Assay - Enamine \[enamine.net\]](https://enamine.net)
- [14. OECD 105 - Water Solubility - Situ Biosciences \[situbiosciences.com\]](https://situbiosciences.com)
- [15. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [16. filab.fr \[filab.fr\]](https://filab.fr)
- [17. OECD 105 - Phytosafe \[phytosafe.com\]](https://phytosafe.com)
- [18. OECD 105 - Water Solubility Test at 20°C - Analytice \[analytice.com\]](https://analytice.com)
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